

# Safety and handling of 4-Chloro-2,6-diiodophenol

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: 4-Chloro-2,6-diiodophenol

Cat. No.: B102086

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An In-depth Technical Guide to the Safe Handling of **4-Chloro-2,6-diiodophenol**

For Researchers, Scientists, and Drug Development Professionals

This document provides a comprehensive overview of the safety protocols and handling procedures for **4-Chloro-2,6-diiodophenol**. The information is intended to support laboratory personnel in minimizing risks and ensuring a safe working environment.

## Hazard Identification and Classification

**4-Chloro-2,6-diiodophenol** is a halogenated phenolic compound that requires careful handling due to its potential health hazards. Based on available data for similar compounds, it is classified as an irritant.

Table 1: GHS Hazard Classification

Hazard Class	Category	Hazard Statement
Skin Irritation	2	H315: Causes skin irritation.[1]
Eye Irritation	2A	H319: Causes serious eye irritation.[1]

| Specific target organ toxicity — Single exposure (Respiratory tract irritation) | 3 | H335: May cause respiratory irritation.[1] |

The signal word for this chemical is "Warning".[1] It is crucial to adhere to all precautionary measures to avoid exposure.

## Physicochemical Properties

Understanding the physical and chemical properties of a substance is fundamental to its safe handling.

Table 2: Physicochemical Data for Similar Compound 4-Chloro-2-iodophenol

Property	Value
Molecular Formula	C <sub>6</sub> H <sub>4</sub> ClIO
Molar Mass	254.45 g/mol [2]
Appearance	White to pale yellow crystalline powder[3]
Melting Point	75.0 to 79.0 °C[3]
Boiling Point	225.1°C at 760 mmHg[3]

| Solubility | Soluble in ethanol, ethers, and benzene; slightly soluble in water.[3] |

## Safe Handling and Storage

Proper handling and storage are critical to prevent accidental exposure and maintain the chemical's integrity.

### Handling

- Ventilation: Use only outdoors or in a well-ventilated area, preferably within a chemical fume hood to minimize inhalation of dust or vapors.[4][5][6]
- Personal Hygiene: Do not eat, drink, or smoke when using this product.[4][5] Wash hands and any exposed skin thoroughly after handling.[4][5]

- Contact Avoidance: Avoid breathing dust, fumes, gas, mist, vapors, or spray.[4][5] Avoid contact with skin and eyes.[5]
- General Practice: Employ good occupational work practices.[7] Avoid all personal contact, including inhalation.[7]

## Storage

- Container: Keep container tightly closed in a dry, cool, and well-ventilated place.[4][5]
- Security: Store locked up.[4][5]
- Incompatibilities: Store away from strong oxidizing agents.[6][8]
- Conditions to Avoid: Keep away from heat, sparks, and flame.[5] The compound may be light and air sensitive.[5]

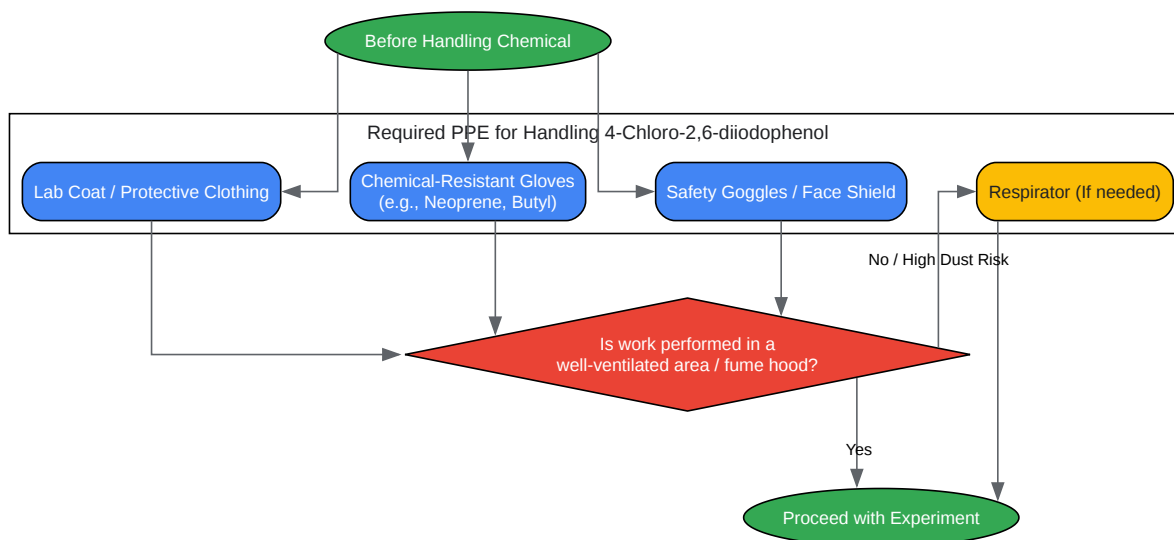
## Personal Protective Equipment (PPE)

The use of appropriate PPE is mandatory when handling **4-Chloro-2,6-diiodophenol** to prevent direct contact.

Table 3: Recommended Personal Protective Equipment

Protection Type	Specification	Rationale
Eye/Face Protection	Tightly fitting safety goggles or a face shield.[4][5]	Protects against splashes and dust, preventing serious eye irritation.[1]
Skin Protection	Chemical-impermeable gloves (e.g., Neoprene, Butyl rubber) and a lab coat.[4][6][9]	Prevents skin contact which can cause irritation.[1]

| Respiratory Protection | NIOSH-approved respirator if exposure limits are exceeded or if ventilation is inadequate.[4][5] | Prevents respiratory tract irritation from dust or vapors.[1] |



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Caption: Personal Protective Equipment (PPE) decision workflow.

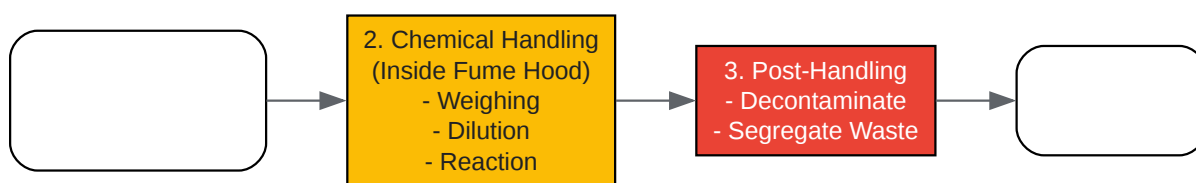
## Experimental Protocols and Workflows

While specific experimental protocols are proprietary, a general workflow for handling halogenated phenols in a research setting involves the following steps.

### General Laboratory Handling Workflow

- Preparation:
  - Review the Safety Data Sheet (SDS) thoroughly.[6]
  - Ensure the work area, specifically the chemical fume hood, is clean and operational.[6]
  - Verify that an emergency eyewash station and safety shower are accessible.[5][6]

- Assemble all necessary PPE as outlined in Table 3.
- Execution:
  - Don all required PPE before handling the primary container.
  - Perform all manipulations, including weighing and dilutions, within a certified chemical fume hood to contain dust and vapors.[6]
  - Use dedicated, clearly labeled glassware.
  - Keep the container sealed when not in use.[7]
- Post-Experiment:
  - Decontaminate all surfaces and equipment after use.
  - Dispose of waste in a clearly labeled, sealed container designated for halogenated organic waste.[6]
  - Remove PPE in the correct order to avoid self-contamination.
  - Wash hands thoroughly with soap and water.[6][7]



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Caption: General laboratory workflow for safe chemical handling.

## First Aid and Emergency Procedures

Immediate and appropriate first aid is critical in the event of an exposure.

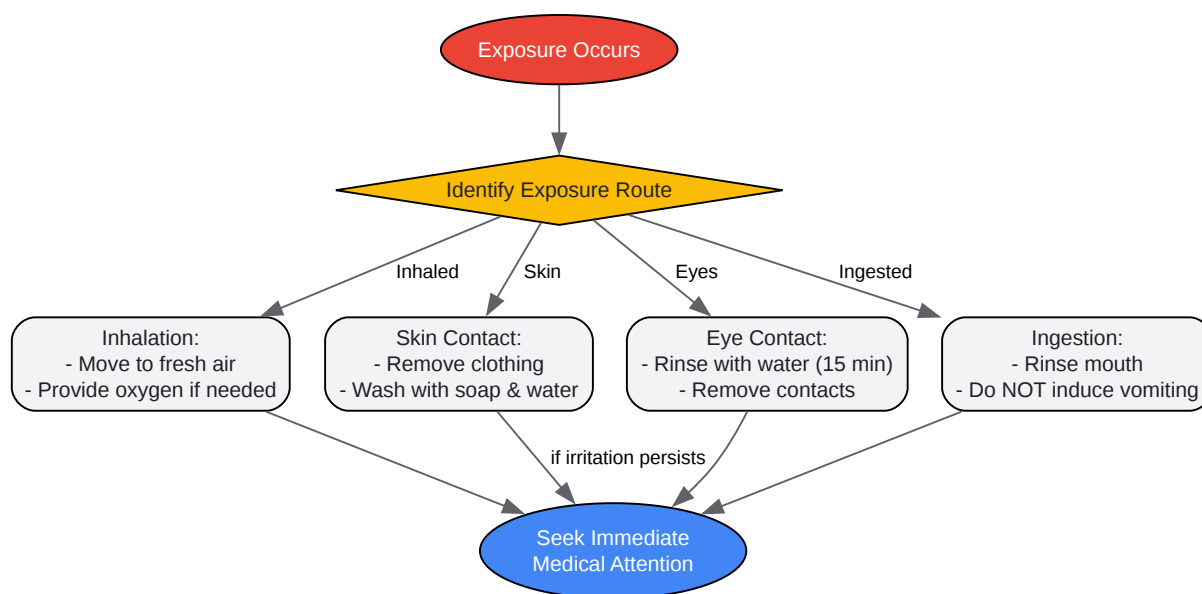
Table 4: First Aid Measures

Exposure Route	First Aid Procedure
Inhalation	<b>Move the victim to fresh air.[4] If breathing is difficult, give oxygen.[4] If not breathing, give artificial respiration and seek immediate medical attention.[4]</b>
Skin Contact	Take off contaminated clothing immediately.[4] Wash off with soap and plenty of water.[4] If skin irritation occurs, get medical help.[4]
Eye Contact	Rinse cautiously with water for several minutes. [4] Remove contact lenses, if present and easy to do.[4] Continue rinsing and seek immediate medical attention.[4][10]

| Ingestion | Rinse mouth.[4] Do NOT induce vomiting.[11][12] Get medical help immediately.[4]  
|

## Accidental Release Measures

- Personal Precautions: Evacuate personnel to a safe area.[4] Avoid dust formation and contact with the substance.[4] Ensure adequate ventilation.[4]
- Containment: Prevent the substance from entering drains.[7][10]
- Cleanup: For dry spills, sweep or shovel the material into a suitable, labeled container for disposal, minimizing dust generation.[5][7] Wash the spill area thoroughly.[7]



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Caption: First aid response flowchart for accidental exposure.

## Toxicology and Health Effects

Phenolic compounds can be toxic and corrosive.[8] **4-Chloro-2,6-diiodophenol** is harmful if it comes into contact with the skin, is inhaled, or is swallowed, and it causes serious irritation to the skin and eyes.[1][7] Prolonged or repeated exposure to similar phenols can potentially affect the central nervous system, liver, and kidneys.[8][9]

## Disposal Considerations

Waste material must be disposed of in accordance with national and local regulations.[10] Dispose of contents/container to an approved waste disposal plant.[5][10] Do not mix with other waste.[10] Handle uncleaned containers as you would the product itself.[10]

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